

Proper Disposal Procedures for SRI 31215 TFA

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Compound of Interest

Compound Name: SRI 31215 TFA

Cat. No.: B610992

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The following provides essential safety and logistical information for the proper disposal of **SRI 31215 TFA**, a research chemical. Adherence to these procedural guidelines is critical to ensure personnel safety and environmental protection.

Safety and Hazard Information

SRI 31215 TFA is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects^[1]. Therefore, it is imperative to prevent its release into the environment and to handle it with appropriate personal protective equipment (PPE).

Quantitative Hazard Data Summary

Hazard Classification	Category	Hazard Statement	Precautionary Statement Codes
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	P264, P270, P301 + P312, P330, P501
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life	P273, P391, P501
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects	P273, P391, P501

Experimental Protocol: Disposal of SRI 31215 TFA

This protocol outlines the step-by-step procedure for the safe disposal of **SRI 31215 TFA**. This procedure is in line with general best practices for the disposal of hazardous laboratory chemicals[2][3][4].

Materials Required:

- Appropriate Personal Protective Equipment (PPE):
 - Safety goggles with side-shields[1]
 - Chemical-resistant gloves (e.g., nitrile)[5]
 - Impervious clothing (lab coat)[1]
- Designated hazardous waste container, properly labeled[4][5]
- Chemical fume hood[6][7]
- Spill kit with absorbent material[1][7]

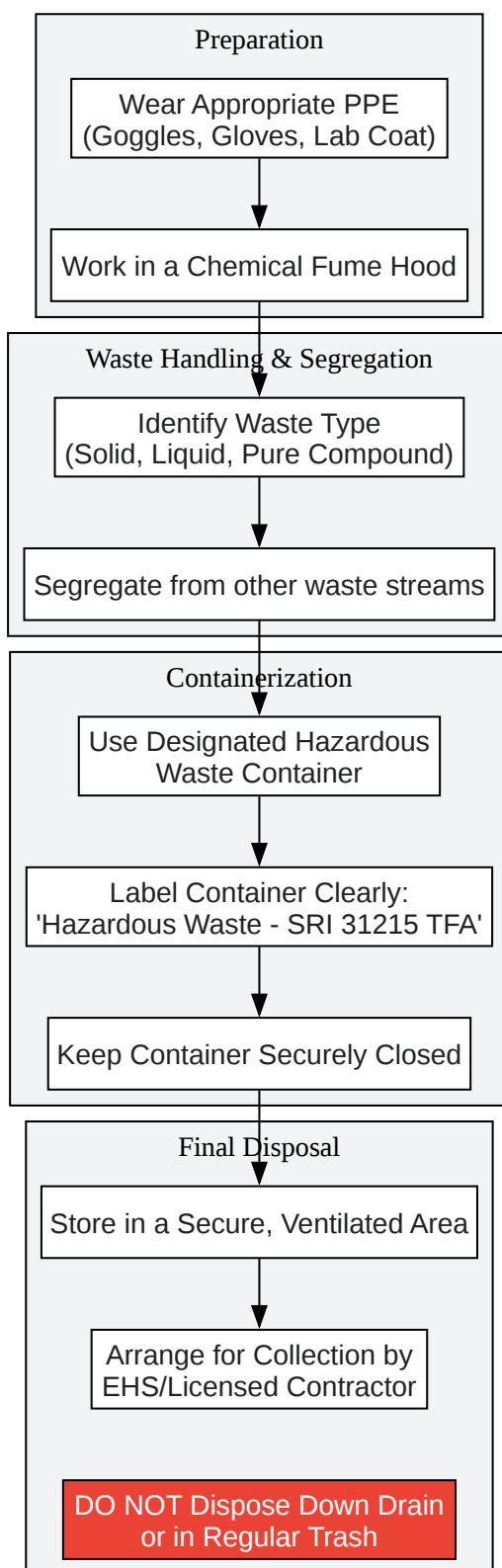
Procedure:

- Personnel Protection: Before handling **SRI 31215 TFA**, ensure you are wearing the appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. All handling of the compound, including preparation for disposal, should be conducted in a well-ventilated chemical fume hood[6][7].
- Waste Segregation:
 - Do not mix **SRI 31215 TFA** waste with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
 - Keep solid and liquid waste containing **SRI 31215 TFA** separate.
- Containerization of Waste:
 - Place all waste containing **SRI 31215 TFA** into a designated, leak-proof, and compatible hazardous waste container[4].

- The container must be clearly labeled as "Hazardous Waste" and list "**SRI 31215 TFA**" as a component[4]. Ensure the original container label is intact and legible if it is being used for disposal[3].
- Keep the waste container securely closed when not in use[4][5][6].
- Disposal of Pure Compound:
 - If disposing of unused or expired **SRI 31215 TFA**, it should be in its original container if possible[3].
 - Ensure the container is tightly sealed and properly labeled for hazardous waste collection.
- Disposal of Contaminated Materials:
 - Any materials, such as pipette tips, gloves, or absorbent pads, that have come into contact with **SRI 31215 TFA** must be disposed of as hazardous waste.
 - Place these contaminated materials in the designated solid hazardous waste container.
- Aqueous Solutions:
 - Do not dispose of **SRI 31215 TFA** solutions down the drain.[2][4][5][8] The compound is very toxic to aquatic life[1].
 - Collect all aqueous waste containing **SRI 31215 TFA** in a designated liquid hazardous waste container.
- Spill Cleanup:
 - In the event of a spill, immediately alert personnel in the area.
 - Contain the spill using an inert absorbent material from a spill kit[1][7].
 - Collect the absorbed material and place it in the designated solid hazardous waste container.

- Decontaminate the spill area according to your laboratory's standard operating procedures.
- Waste Collection:
 - Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and secure area until it is collected by your institution's EHS or a licensed hazardous waste disposal contractor[1][9].
 - Follow your institution's specific procedures for requesting a hazardous waste pickup[5].

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **SRI 31215 TFA**.

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